

Sourcing 3,4,5-Trichlorobenzaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,4,5-Trichlorobenzaldehyde

Cat. No.: B1355452

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Introduction: The Role of 3,4,5-Trichlorobenzaldehyde in Modern Synthesis

3,4,5-Trichlorobenzaldehyde, identified by CAS number 56961-76-3, is a polychlorinated aromatic aldehyde that serves as a critical building block in advanced organic synthesis.^{[1][2]} Its unique substitution pattern, featuring three chlorine atoms on the benzene ring, makes it a valuable precursor for a wide array of complex molecules. These chlorine substituents significantly influence the compound's reactivity and the physicochemical properties of its derivatives, making it a strategic component in the design of novel compounds.^[2]

In the fields of pharmaceutical research and drug development, this compound is instrumental in the synthesis of various heterocyclic systems.^{[1][2]} Specifically, it is a key starting material for creating 1,2,4-triazolo[3,4-b][3][4][5]thiadiazoles and related structures, many of which exhibit promising biological activities.^[2] For researchers and drug development professionals, the reliable sourcing of high-purity **3,4,5-Trichlorobenzaldehyde** is a foundational requirement for reproducible and successful experimental outcomes. This guide provides an in-depth overview of commercial suppliers, quality control considerations, and key applications to aid in the procurement and utilization of this important chemical intermediate.

Part 1: Commercial Sourcing and Supplier Qualification

The selection of a chemical supplier extends beyond mere availability and price. For a critical reagent like **3,4,5-Trichlorobenzaldehyde**, factors such as purity, lot-to-lot consistency, and comprehensive documentation are paramount. The presence of impurities can lead to unforeseen side reactions, reduced yields, and difficulties in purification, ultimately compromising the integrity of the research.

Comparative Overview of Commercial Suppliers

A number of reputable chemical suppliers offer **3,4,5-Trichlorobenzaldehyde**, typically for research and development purposes. The following table provides a comparative summary of offerings from several known vendors. It is important to note that purity levels and available quantities can vary, and researchers should always consult the supplier's specific documentation for the most current information.

Supplier	Purity Specification	Available Quantities	CAS Number	Additional Notes
BLD Pharm	Not specified, but analytical data (NMR, HPLC, LC-MS) is available. [5]	Research quantities	56961-76-3 [5]	Product designated for research use only. [5]
ChemShuttle	95% [1]	Research quantities	56961-76-3 [1]	Offers custom synthesis services for specific requirements. [1]
Parchem	Not specified.	Bulk and research quantities	56961-76-3 [4]	A supplier of a wide range of specialty chemicals. [4]
BenchChem	Not specified.	Research quantities	56961-76-3 [2]	Product is for laboratory research use only. [2]
LookChem	97% (from raw suppliers) [3]	1g, 5g	56961-76-3 [3]	Aggregates data from multiple suppliers. [3]
ChemicalBook	Not specified.	Varies by supplier	56961-76-3 [6] [7]	Provides a platform to browse global suppliers. [6]

The Causality Behind Supplier Selection: A Deeper Look

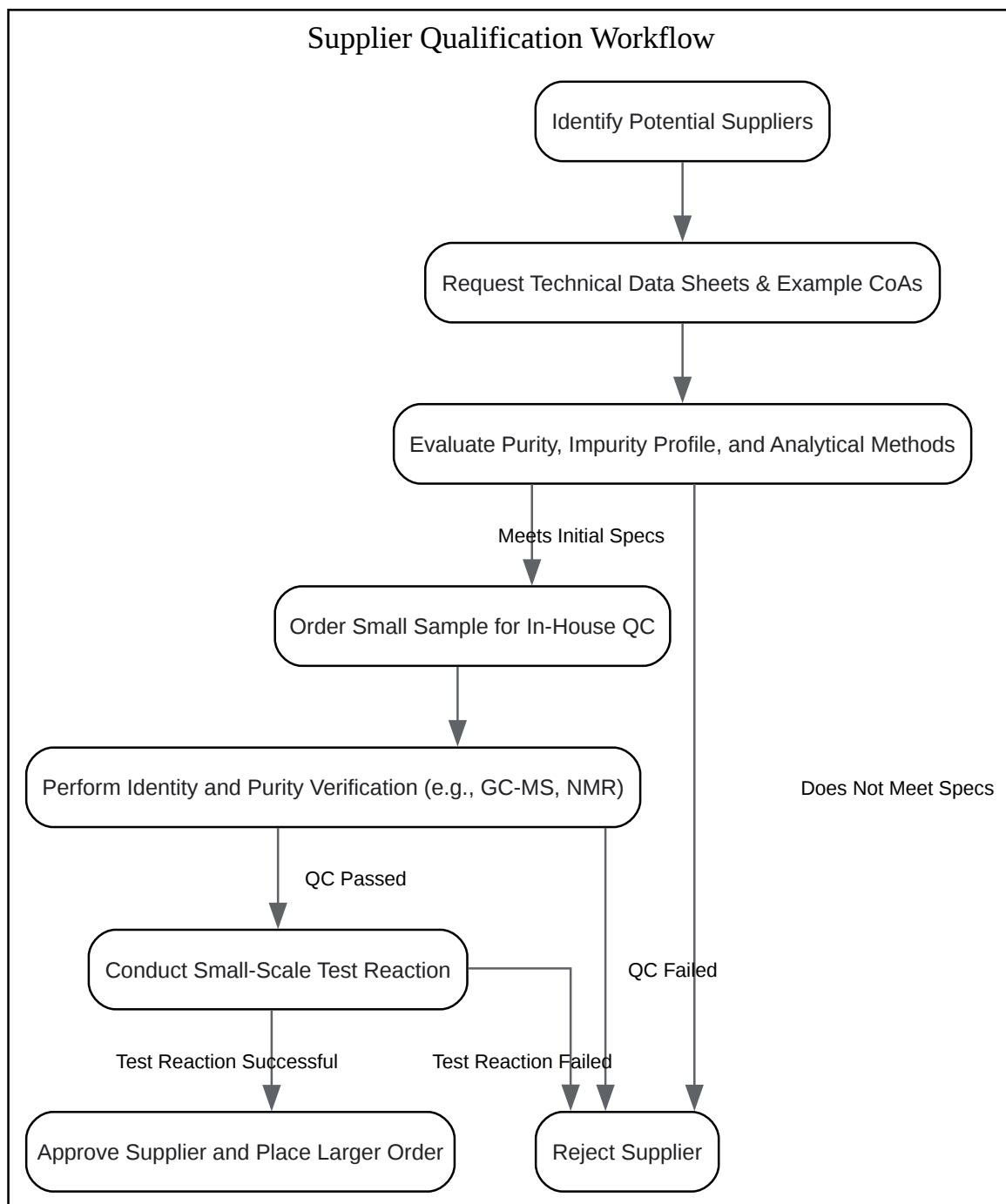
Choosing a supplier should be a deliberate process guided by the specific demands of your research. For instance, a multi-step synthesis that is sensitive to impurities will necessitate a

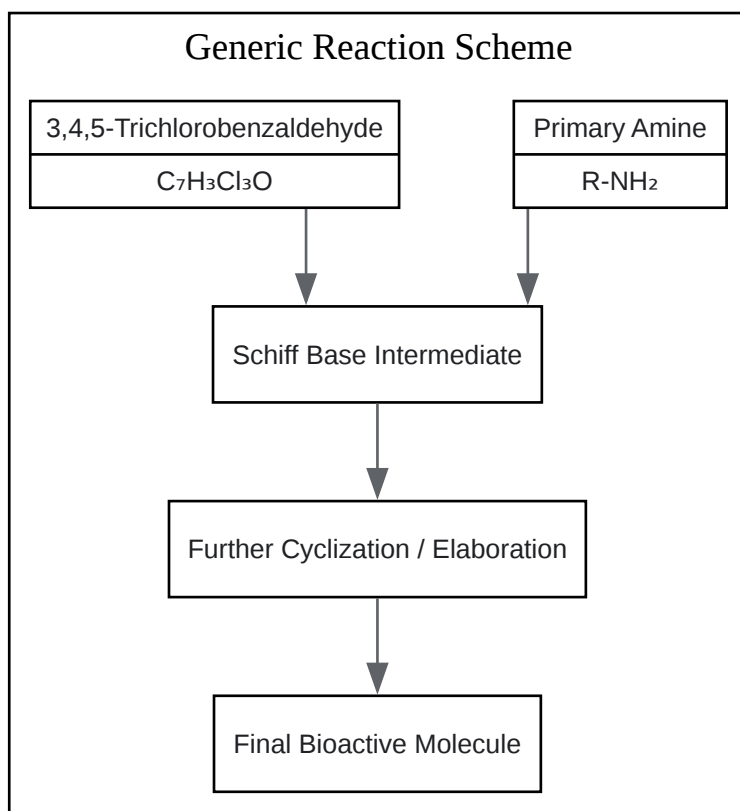
higher purity grade of the starting material. The presence of the corresponding benzoic acid, a common impurity in benzaldehydes, can interfere with reactions involving nucleophiles.[8]

A crucial aspect of supplier qualification is the review of their Certificate of Analysis (CoA). A comprehensive CoA will not only state the purity but also detail the analytical methods used for its determination (e.g., GC, HPLC, NMR) and provide the results for a specific lot. This transparency allows for a more informed assessment of the material's suitability for your application.

Workflow for Supplier Qualification

The following diagram illustrates a logical workflow for qualifying a new supplier of a critical chemical intermediate like **3,4,5-Trichlorobenzaldehyde**.





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